

4-Chloro-3-nitroanisole molecular weight and formula

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Compound of Interest

Compound Name: 4-Chloro-3-nitroanisole

Cat. No.: B078255

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Technical Data Sheet: 4-Chloro-3-nitroanisole

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical specifications for the chemical compound **4-Chloro-3-nitroanisole**, a key intermediate in the synthesis of various pharmaceuticals and agrochemicals.^[1]

Chemical Identity and Properties

4-Chloro-3-nitroanisole, also known as 1-Chloro-4-methoxy-2-nitrobenzene, is an organic compound utilized in the synthesis of more complex molecules, including derivatives of 7-methanesulfonylamino-6-phenoxychromone.^{[2][3]} It appears as a beige to ochre or pale yellow powder.^{[1][3][4]}

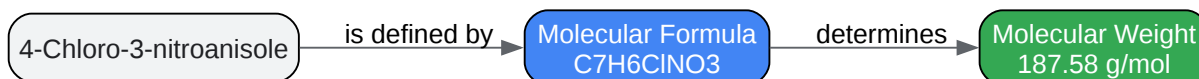
Quantitative Data Summary

The fundamental molecular properties of **4-Chloro-3-nitroanisole** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C7H6ClNO3	[1][2][4][5][6]
Molecular Weight	187.58 g/mol	[1][2][4][5][6][7]
Exact Mass	187.003616 Da	[2]
Density	1.4 g/cm ³	[2]
Melting Point	41-43 °C	[1][2]
Boiling Point	293.3 °C at 760 mmHg	[2]
Flash Point	131.2 °C	[2]
CAS Number	10298-80-3	[1][4][7]

Logical Relationship Diagram

The following diagram illustrates the relationship between the common name and the molecular formula, which defines its molecular weight.



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Fig 1. Chemical Identity Hierarchy

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